

Preparation of standardized ethyl nitrite gas for experimental use

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Compound of Interest

Compound Name: Ethyl nitrite

Cat. No.: B085821

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Application Note & Protocol

Topic: Preparation and Standardization of **Ethyl Nitrite** Gas for Experimental Use

Audience: Researchers, scientists, and drug development professionals.

Abstract: **Ethyl nitrite** ($C_2H_5NO_2$) is a volatile alkyl nitrite that serves as a potent nitric oxide (NO) donor in biomedical research. Its ability to release NO makes it a valuable tool for studying physiological processes mediated by the NO signaling pathway, such as vasodilation and neurotransmission.[1] The inherent instability and volatility of **ethyl nitrite** necessitate standardized procedures for its synthesis and the preparation of gas mixtures to ensure experimental reproducibility and safety.[2] This document provides detailed protocols for the laboratory synthesis of liquid **ethyl nitrite** and its subsequent preparation into a standardized gas mixture for experimental applications.

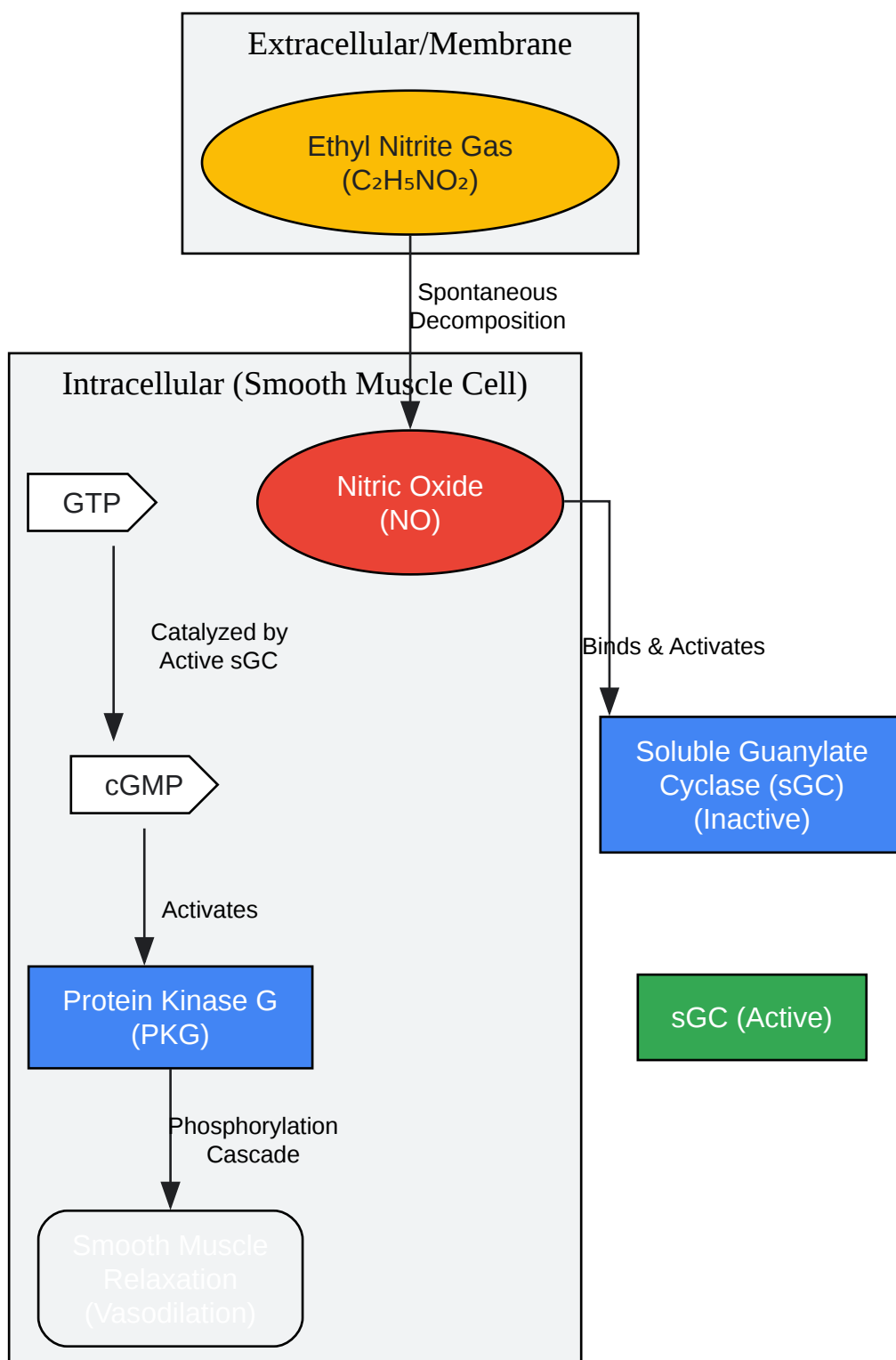
Physicochemical Properties of Ethyl Nitrite

A summary of the key properties of **ethyl nitrite** is essential for safe handling and storage.

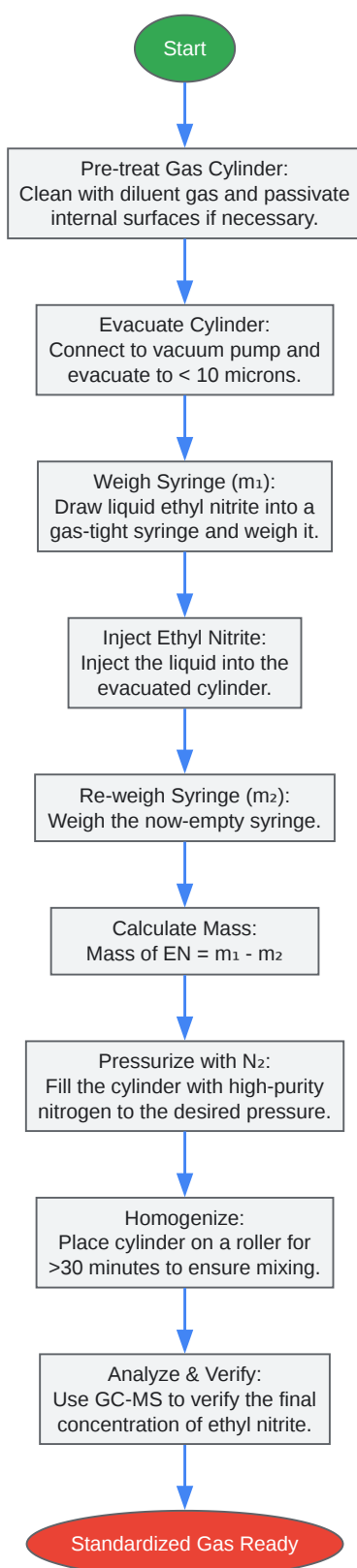
Property	Value
Molecular Formula	C ₂ H ₅ NO ₂ [3]
Molar Mass	75.07 g/mol [3]
Appearance	Colorless to yellowish volatile liquid[3][4]
Odor	Characteristic sweet, rum-like, or fruity odor[4]
Boiling Point	17 °C (63 °F)[5]
Flash Point	-35 °C (-31 °F)[4]
Solubility	Slightly soluble in water; miscible with ethanol and ether[4]
Stability	Decomposes in light and spontaneously at temperatures above 90°C (194°F)[3][4]

Biological Activity and Signaling Pathway

Ethyl nitrite's primary biological effect is mediated through its decomposition to release nitric oxide (NO).[1] NO is a critical signaling molecule that activates soluble guanylate cyclase (sGC), leading to an increase in cyclic guanosine monophosphate (cGMP) levels. This cascade ultimately results in smooth muscle relaxation and vasodilation.







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